

An In-depth Technical Guide to the Safety and Toxicity of Diphenylphosphinate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenylphosphinate

Cat. No.: B8688654

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Disclaimer: This document summarizes the currently available public information on the safety and toxicity of **diphenylphosphinate** (CAS No. 1707-03-5). It is intended for informational purposes for a scientific audience. Significant data gaps exist in the public domain regarding the comprehensive toxicological profile of this compound.

Chemical and Physical Properties

Diphenylphosphinate, also known as diphenylphosphinic acid, is a white, odorless solid with a melting point of 193-196 °C.[1] It is sparingly soluble in water.[2]

Hazard Identification

Based on available Safety Data Sheets (SDS), **diphenylphosphinate** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[3][4]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[3][4]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[3][4]

Toxicological Data

The publicly available quantitative toxicological data for **diphenylphosphinate** is limited. The following tables summarize the available information.

Table 1: Acute Toxicity of **Diphenylphosphinate**

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LD50	Subcutaneous	Mouse	1 g/kg (1000 mg/kg)	Details of toxic effects not reported other than lethal dose value.	[5][6]

Data Gaps: There is a notable absence of data for acute oral and dermal toxicity (LD50 values). Information on repeated dose toxicity (sub-acute, sub-chronic, and chronic studies) is also not publicly available.

Table 2: Genotoxicity, Carcinogenicity, and Reproductive Toxicity

Endpoint	Assay Type	Results	Reference
Genotoxicity	Not Specified	One Safety Data Sheet notes "Mutagenicity" without providing details or classification.	[3]
Carcinogenicity	No studies found	Data not available	
Reproductive and Developmental Toxicity	No studies found	Data not available	

Critical Data Gaps: There is a significant lack of information regarding the genotoxic, carcinogenic, and reproductive and developmental effects of **diphenylphosphinate**. No standard battery of genotoxicity tests (e.g., Ames test, in vitro chromosomal aberration, in vivo micronucleus) appears to be publicly available.

Toxicokinetics (Absorption, Distribution, Metabolism, and Excretion - ADME)

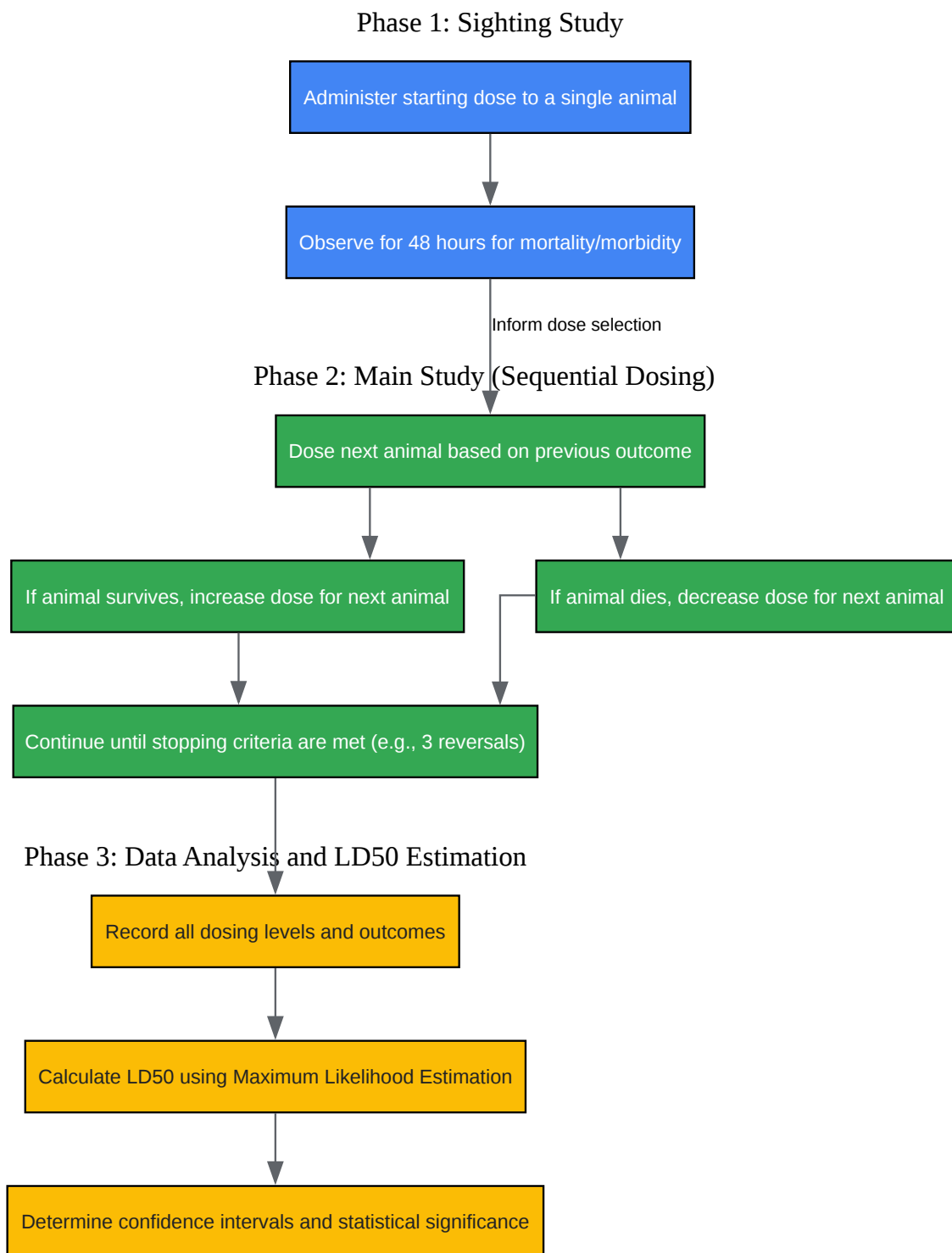
There is no publicly available information on the toxicokinetics of **diphenylphosphinate**.

Mechanism of Toxicity

No studies detailing the mechanism of toxicity for **diphenylphosphinate** were identified. Research into the structurally related compound, diphenyl phosphate (DPHP), a metabolite of the flame retardant triphenyl phosphate (TPHP), has shown that it can disrupt mitochondrial function and heme biosynthesis in developing zebrafish, leading to cardiotoxicity and hematotoxicity.^{[7][8]} However, it is crucial to note that these findings for DPHP may not be directly extrapolated to **diphenylphosphinate**.

Experimental Protocols

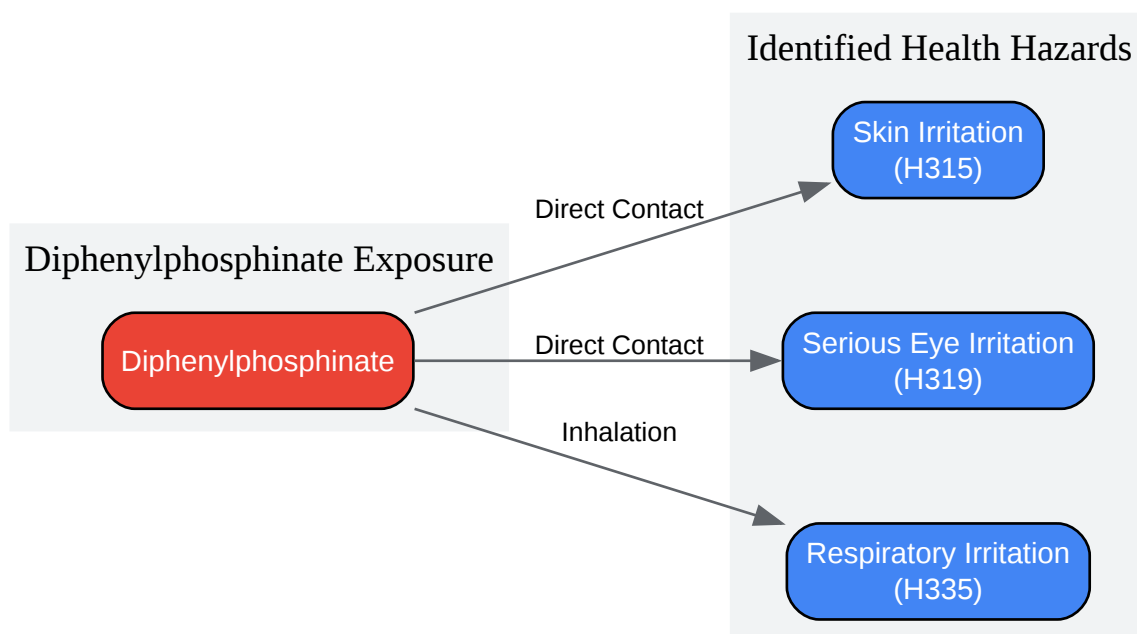
Detailed experimental protocols for the cited toxicity data are not available in the public domain. The single LD50 value originates from a 1953 publication which is not readily accessible.^{[5][6]} For illustrative purposes, a generic workflow for a standard acute oral toxicity study (up-and-down procedure, as per OECD Guideline 425) is provided below.



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Caption: Generic workflow for an acute oral LD50 study (Up-and-Down Procedure).

Visualizations



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Caption: Identified health hazards associated with **diphenylphosphinate** exposure.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety and Toxicity of Diphenylphosphinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8688654#safety-and-toxicity-data-for-diphenylphosphinate]

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